

choline hydroxide safety and handling precautions in the lab

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Compound of Interest

Compound Name: Choline hydroxide

Cat. No.: B1681797

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An In-depth Technical Guide to **Choline Hydroxide**: Safety and Handling Precautions in the Laboratory
For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **choline hydroxide** in a laboratory setting. Adherence to these protocols is crucial for minimizing risks and ensuring a safe research environment. **Choline hydroxide** is a strong organic base that requires careful handling due to its corrosive nature.


Chemical and Physical Properties

Choline hydroxide is a quaternary ammonium salt that is typically supplied as a 45-50% aqueous solution.[1][2][3][4] It is a colorless to tan, viscous liquid with a faint, amine-like odor.[4][5] Due to its strong basicity, it is highly corrosive.

Property	Data
Synonyms	(2-Hydroxyethyl)trimethylammonium hydroxide, Choline base[4][6][7]
CAS Number	123-41-1[6]
Molecular Formula	C ₅ H ₁₅ NO ₂ [4][6]
Molecular Weight	121.18 g/mol [2][6]
Appearance	Colorless to brown viscous liquid[4]
pH	~14 (for 45% solution)[4]
Solubility	Miscible with water[4]
Specific Gravity	~1.023 - 1.073 g/cm ³ [4][8]
Stability	Stable under normal conditions, but slowly decomposes to trimethylamine and glycols.[2][8]

Hazard Identification and GHS Classification

Choline hydroxide is classified as a hazardous substance. The primary hazards are its severe corrosive effects on skin, eyes, and mucous membranes.[2][7][9]

GHS Classification	Hazard Class and Category	Hazard Statement
Pictogram	ngcontent-ng-c4139270029=""	Skin Corrosion/Irritation (Category 1, 1A, or 1B)[1][7] 
Serious Eye Damage/Eye Irritation (Category 1)[1][7]	H318: Causes serious eye damage[1][6]	
Signal Word	Danger[2][3]	

Note: Some sources may also list hazards such as H335 (May cause respiratory irritation) and H373 (May cause damage to organs through prolonged or repeated exposure), though these are less consistently cited.[6]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **choline hydroxide** to prevent any contact.

Body Part	Recommended PPE	Specifications
Eyes/Face	Safety Goggles and Face Shield	Goggles must be chemical-splash proof and conform to EN 166 (EU) or NIOSH (US) standards. A face shield (minimum 8 inches) should be worn over goggles. [1] [10]
Skin/Hands	Chemical-Resistant Gloves	Nitrile rubber gloves are recommended. Check for breakthrough times and ensure gloves are inspected for integrity before use. [1] [10] [11]
Body	Protective Clothing / Lab Coat	Wear a flame-retardant and impervious lab coat or chemical-resistant apron. Ensure full coverage. [2] [12]
Respiratory	Respirator (if needed)	Use only in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or if aerosols/mists are generated, use a NIOSH-approved respirator. [2] [7]

Experimental Protocols: Safe Handling, Spill Cleanup, and Disposal

Protocol 1: Standard Operating Procedure for Handling Choline Hydroxide

- Preparation:
 - Ensure an eyewash station and safety shower are unobstructed and accessible.[\[4\]](#)[\[7\]](#)
 - Work exclusively within a certified chemical fume hood to avoid inhalation of vapors.
 - Don all required PPE (safety goggles, face shield, nitrile gloves, lab coat).

- Have spill cleanup materials readily available (inert absorbent material like sand or diatomaceous earth, and a neutralizing agent for bases).[1][7]
- Handling:
 - Handle and open containers with care to prevent splashes.[1][3]
 - Dispense the liquid slowly to avoid generating aerosols or mists.[7]
 - Avoid contact with incompatible materials such as strong acids and oxidizing agents.[5][9][11]
- Post-Handling:
 - Tightly close the container immediately after use.[2][12]
 - Thoroughly decontaminate any surfaces that may have come into contact with the chemical.
 - Remove gloves using the proper technique (without touching the outer surface) and dispose of them as hazardous waste.
 - Wash hands and any exposed skin thoroughly with soap and water after work.[1][2][3]

Protocol 2: Emergency Procedure for Choline Hydroxide Spills

- Immediate Response:
 - Evacuate all non-essential personnel from the immediate spill area.[10][12]
 - Alert laboratory personnel and the safety officer.
 - If the spill is large or ventilation is poor, evacuate the entire lab and contact emergency services.
- Containment and Cleanup (for small, manageable spills):
 - Ensure you are wearing full PPE, including respiratory protection if necessary.
 - Cover drains to prevent environmental release.[1][11]
 - Contain the spill by surrounding it with an inert absorbent material (e.g., sand, diatomaceous earth, or universal binder).[1][7][11] Do not use combustible materials like sawdust.[7]

- Slowly and carefully absorb the spilled liquid with the absorbent material.
- The spill can be cautiously neutralized.[9]
- Decontamination and Disposal:
 - Collect the absorbed material using non-sparking tools and place it into a clearly labeled, sealable container for hazardous waste.[1][12]
 - Clean the spill area thoroughly with water to remove any residue.[9]
 - Ventilate the affected area.[1][11]
 - Dispose of all contaminated materials (including PPE) as hazardous waste according to institutional and local regulations.[7][9]

Protocol 3: Waste Disposal Protocol for Choline Hydroxide

- Collection:
 - Collect all waste containing **choline hydroxide** (unused chemical, contaminated absorbents, contaminated PPE) in a designated, properly labeled hazardous waste container.
 - The container must be robust, compatible with corrosive bases, and kept tightly closed.
- Storage:
 - Store the waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.
 - Ensure the waste is segregated from incompatible materials, particularly acids.
- Disposal:
 - Waste must be disposed of as hazardous waste through the institution's environmental health and safety office.[5][7]
 - Do not empty into drains or dispose of with general laboratory trash.[11]
 - Follow all local, regional, and national regulations for hazardous waste disposal.[9]

First Aid and Emergency Measures

Immediate medical attention is required for any exposure.^{[4][7]}

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. ^{[1][4][7]}
Skin Contact	Take off immediately all contaminated clothing and shoes. ^{[1][4]} Immediately flush the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention as corrosive injuries can be difficult to treat if delayed. ^{[1][4][11]}
Inhalation	Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. ^{[2][4][12]}
Ingestion	Do NOT induce vomiting. ^{[4][7]} Rinse the mouth thoroughly with water. If the person is conscious, have them drink one or two glasses of water. There is a danger of perforation of the esophagus and stomach. ^[1] Call a physician or poison control center immediately. ^{[4][7]}

Storage and Incompatibilities

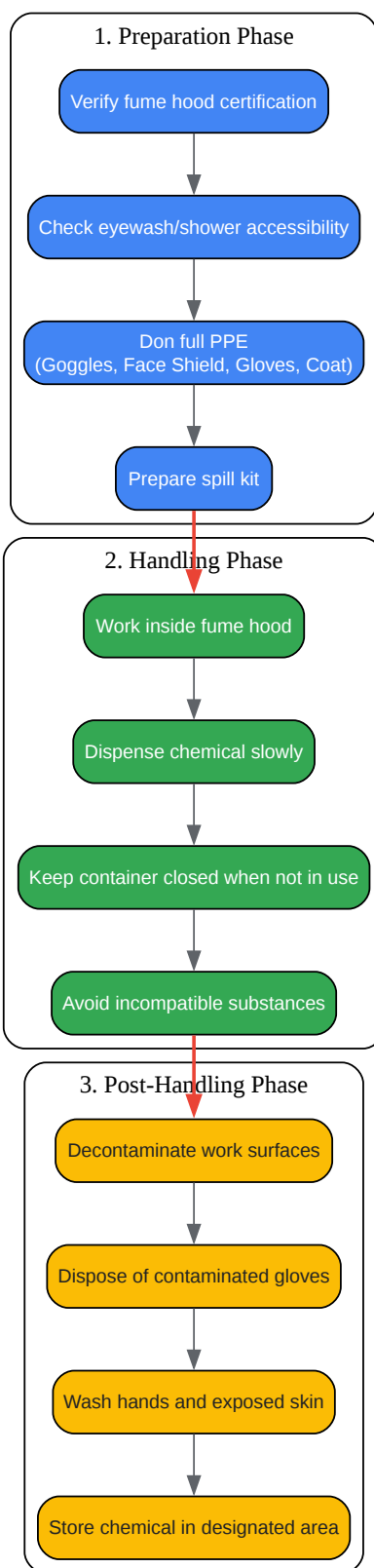
Proper storage is critical to maintain the chemical's stability and prevent hazardous reactions.

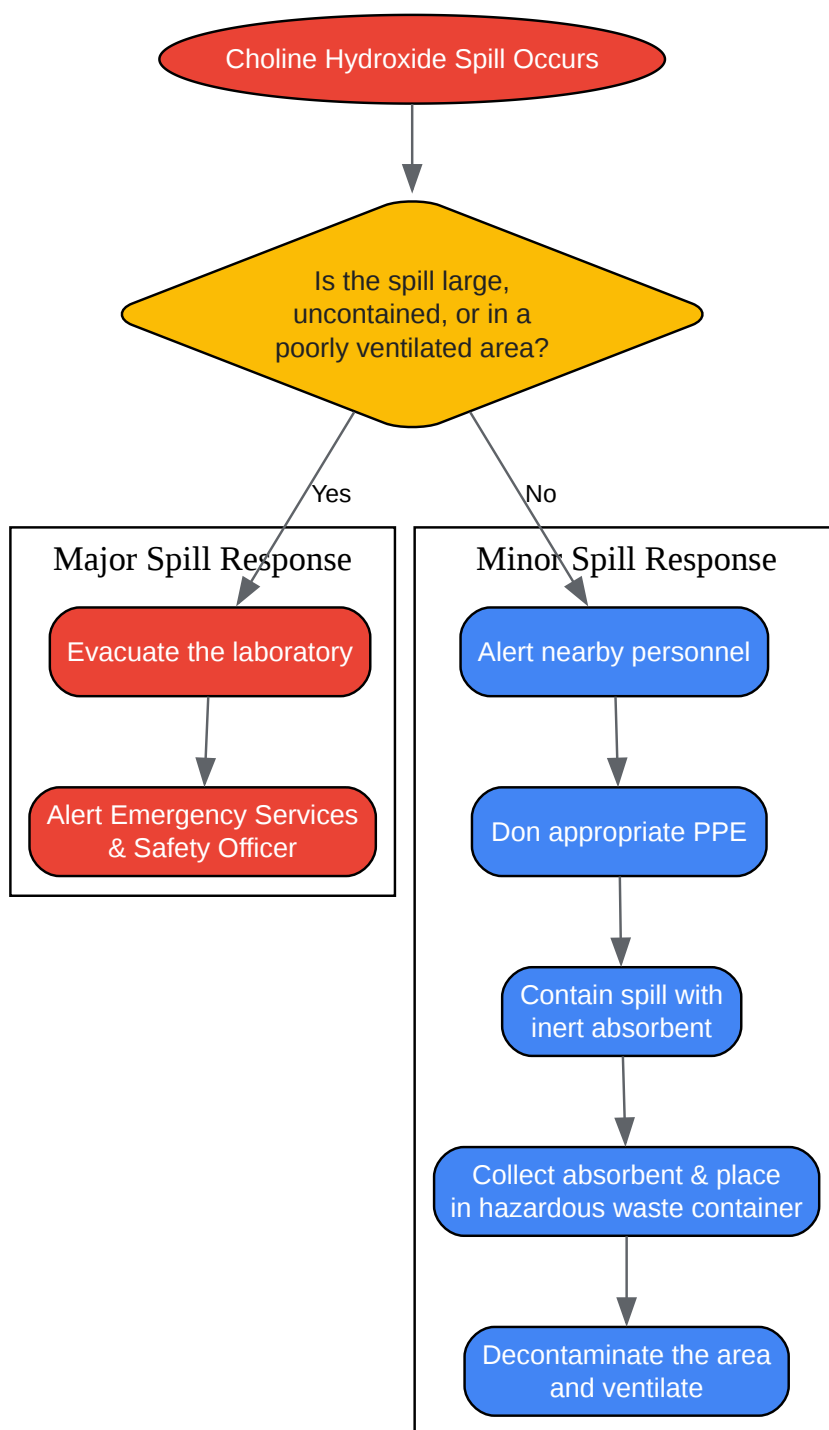
Parameter	Guideline
Storage Conditions	Store in a cool, dry, and well-ventilated area.[2][12] The recommended storage temperature is between 2–8 °C.[3][11] Keep containers tightly closed and store in a designated corrosives area.[2][4][7]
Incompatible Materials	Strong oxidizing agents and strong acids.[5][9][11] Reactions with acids can be violent.[2]
Hazardous Decomposition	Under fire conditions, hazardous combustion products such as carbon oxides (CO, CO ₂) and nitrogen oxides (NO _x) can be generated.[7][9][13]

Visual Safety Guides

The following diagrams illustrate key safety workflows and hazard information for **choline hydroxide**.

Caption: GHS Pictogram for Corrosive Hazards.





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References

- 1. astechireland.ie [astechireland.ie]
- 2. lobachemie.com [lobachemie.com]
- 3. carlroth.com [carlroth.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. Choline, hydroxide | C₅H₁₄NO.HO | CID 31255 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. Choline hydroxide - Wikipedia [en.wikipedia.org]
- 9. columbuschemical.com [columbuschemical.com]
- 10. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]
- 11. carlroth.com:443 [carlroth.com:443]
- 12. echemi.com [echemi.com]
- 13. fishersci.com [fishersci.com]
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